

Application Notes and Protocols: The Use of Ketamine in Animal Surgery

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Compound of Interest

Compound Name: *Hetramine*

Cat. No.: *B1673132*

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Introduction

Ketamine is a dissociative anesthetic commonly utilized in veterinary medicine and biomedical research for its rapid onset, potent analgesic properties, and wide margin of safety in many species. It functions primarily as a non-competitive antagonist of the N-methyl-D-aspartate (NMDA) receptor, a key player in synaptic plasticity and pain signaling. Unlike traditional anesthetics, ketamine does not produce a state of complete unconsciousness but rather a cataleptic state characterized by open eyes, intact or enhanced muscle tone, and maintenance of certain reflexes.

Due to its sympathomimetic effects, which can increase heart rate and blood pressure, and its potential to cause muscle rigidity and respiratory depression at higher doses, ketamine is most frequently administered in combination with a sedative or alpha-2 adrenergic agonist (e.g., xylazine, dexmedetomidine) and/or a benzodiazepine (e.g., diazepam, midazolam). These combinations enhance muscle relaxation, improve analgesic efficacy, and smooth the induction and recovery processes.

These notes provide detailed protocols and data for the safe and effective use of ketamine-based anesthetic regimens in common laboratory animal models.

Data Summary: Anesthetic Dosages

The following tables provide recommended dosages for ketamine and its common combinations in various research animals. Dosages can vary based on the specific strain, age,

and health status of the animal, as well as the nature and duration of the surgical procedure. It is imperative to start with the lower end of the dose range and assess anesthetic depth before proceeding.

Table 1: Ketamine Combination Anesthesia in Rodents

Species	Drug Combination (Cocktail)	Dosage (mg/kg)	Route of Admin.	Approximate Duration of Surgical Anesthesia
Mouse	Ketamine + Xylazine	80-120 (Ketamine) + 5-10 (Xylazine)	IP	30-60 minutes
Ketamine + Dexmedetomidine	75 (Ketamine) + 0.5-1.0 (Dexmedetomidine)	IP	45-60 minutes	
Rat	Ketamine + Xylazine	75-100 (Ketamine) + 5-10 (Xylazine)	IP	45-75 minutes
Ketamine + Dexmedetomidine	75 (Ketamine) + 0.25-0.5 (Dexmedetomidine)	IP	60-90 minutes	
Ketamine + Diazepam	60-80 (Ketamine) + 5 (Diazepam)	IP	20-30 minutes	

IP: Intraperitoneal

Table 2: Ketamine Combination Anesthesia in Other Common Species

Species	Drug Combination (Cocktail)	Dosage (mg/kg)	Route of Admin.	Approximate Duration of Surgical Anesthesia
Rabbit	Ketamine + Xylazine	35-50 (Ketamine) + 5-10 (Xylazine)	IM	30-60 minutes
Ketamine + Midazolam	25 (Ketamine) + 1 (Midazolam)	IM	20-30 minutes	
Ferret	Ketamine + Dexmedetomidine	20-30 (Ketamine) + 0.2 (Dexmedetomidine)	IM	45-60 minutes
Swine	Telazol (Tiletamine/Zolazepam) + Ketamine + Xylazine	2-4 (Telazol) + 2 (Ketamine) + 2 (Xylazine)	IM	60-90 minutes

IM: Intramuscular

Experimental Protocols

Protocol 1: Preparation and Administration of Anesthetic Cocktail (Rodent)

- Animal Preparation:
 - Confirm the animal's identity, weight, and health status.
 - For procedures lasting longer than 30 minutes, withholding food for 1-2 hours prior to anesthesia can be considered to prevent potential hypoglycemia, though prolonged fasting is not recommended for small rodents. Water should not be restricted.
 - Administer a pre-operative analgesic as dictated by the specific experimental protocol and institutional guidelines.

- Drug Preparation:
 - Calculate the required volume of each drug based on the animal's precise body weight and the desired dosage (mg/kg).
 - Use sterile syringes and needles for each drug to prevent cross-contamination.
 - Combine the calculated volumes of ketamine and the accompanying sedative (e.g., xylazine) into a single sterile syringe for administration. This is commonly referred to as the "ketamine cocktail."
- Administration (Intraperitoneal - IP):
 - Properly restrain the rodent, ensuring the head is tilted slightly downwards to move abdominal organs away from the injection site.
 - Identify the injection site in the lower right or left abdominal quadrant, avoiding the midline to prevent injection into the bladder or cecum.
 - Insert a 25-27 gauge needle at a 15-30 degree angle into the peritoneal cavity.
 - Aspirate slightly to ensure the needle has not entered a blood vessel or organ before injecting the cocktail smoothly.

Protocol 2: Monitoring Anesthetic Depth

Maintaining an appropriate plane of surgical anesthesia is critical for animal welfare and data integrity.

- Induction Period (5-10 minutes post-injection):
 - Place the animal in a warm, quiet cage and observe for loss of the righting reflex (the inability to return to a sternal position when placed on its back).
- Assessing Surgical Anesthesia:
 - Pedal Withdrawal Reflex (Toe Pinch): Firmly pinch a toe on the hind paw with forceps. A lack of response or a very slight, brief flexion indicates a surgical plane of anesthesia. A

strong withdrawal or vocalization indicates the anesthesia is too light. This is the most reliable indicator for rodents.

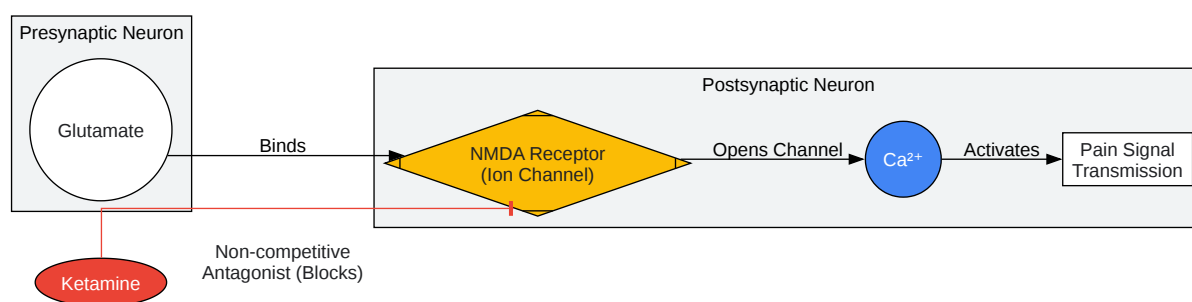
- Palpebral (Blink) Reflex: Gently touch the medial canthus of the eye. The reflex should be absent or very sluggish at a surgical plane.
- Corneal Reflex: Gently touch the cornea. This reflex should be present, as its absence indicates an overly deep anesthetic plane.
- Physiological Monitoring:
 - Respiratory Rate: Observe chest movements. For mice and rats, a rate of 50-80 breaths per minute is typical under ketamine/xylazine anesthesia. Shallow, slow, or gasping breaths may signal excessive depth or respiratory distress.
 - Body Temperature: Rodents are highly susceptible to hypothermia during anesthesia. Use a circulating warm water blanket or a heated pad set to maintain a body temperature of 37°C. Monitor with a rectal probe.
 - Mucous Membrane Color: Check the color of the paws or nose. A healthy pink color indicates adequate tissue perfusion. Pale or cyanotic (blue) coloration is a sign of distress.
 - Ocular Lubrication: Apply a veterinary-grade ophthalmic ointment to the eyes to prevent corneal drying, as the blink reflex is diminished.

Protocol 3: Post-Operative Care and Recovery

- Recovery Environment:
 - Place the animal in a clean, warm cage, separate from conscious animals.
 - Continue to provide a heat source until the animal is fully ambulatory to prevent post-operative hypothermia.
- Monitoring Recovery:
 - Observe the animal until it has regained its righting reflex and is able to move purposefully around the cage.

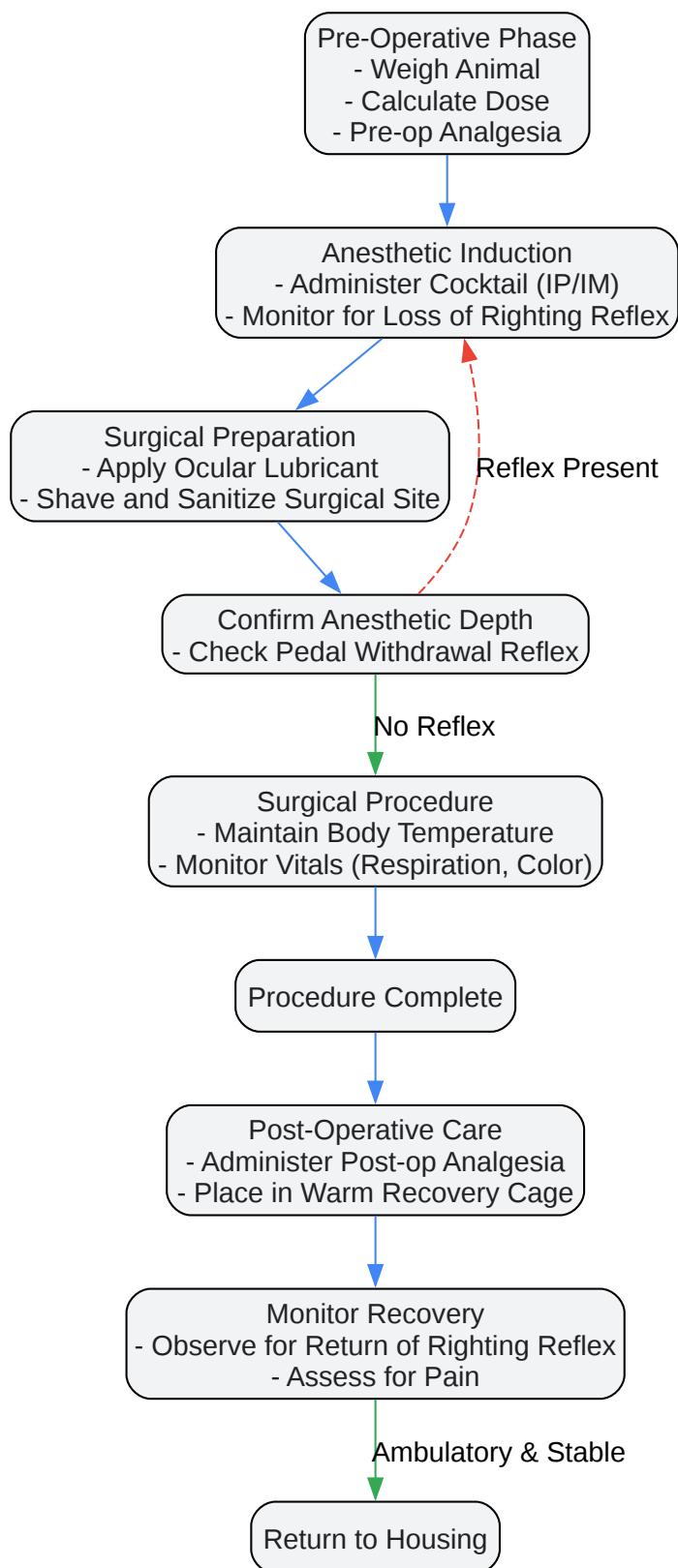
- Monitor for signs of pain or distress (e.g., piloerection, hunched posture, poor grooming, aggression).
- Analgesia and Hydration:
 - Administer post-operative analgesics as scheduled.
 - If the animal is slow to recover, subcutaneous administration of warmed, sterile fluids (e.g., 0.9% saline) can aid in recovery and drug metabolism.
- Reversal Agents (Optional):
 - For regimens involving alpha-2 agonists like xylazine or dexmedetomidine, reversal agents can be used to expedite recovery.
 - Yohimbine (to reverse xylazine) or Atipamezole (to reverse dexmedetomidine) can be administered (IP or SC) once the surgical procedure is complete. This significantly shortens the recovery period.

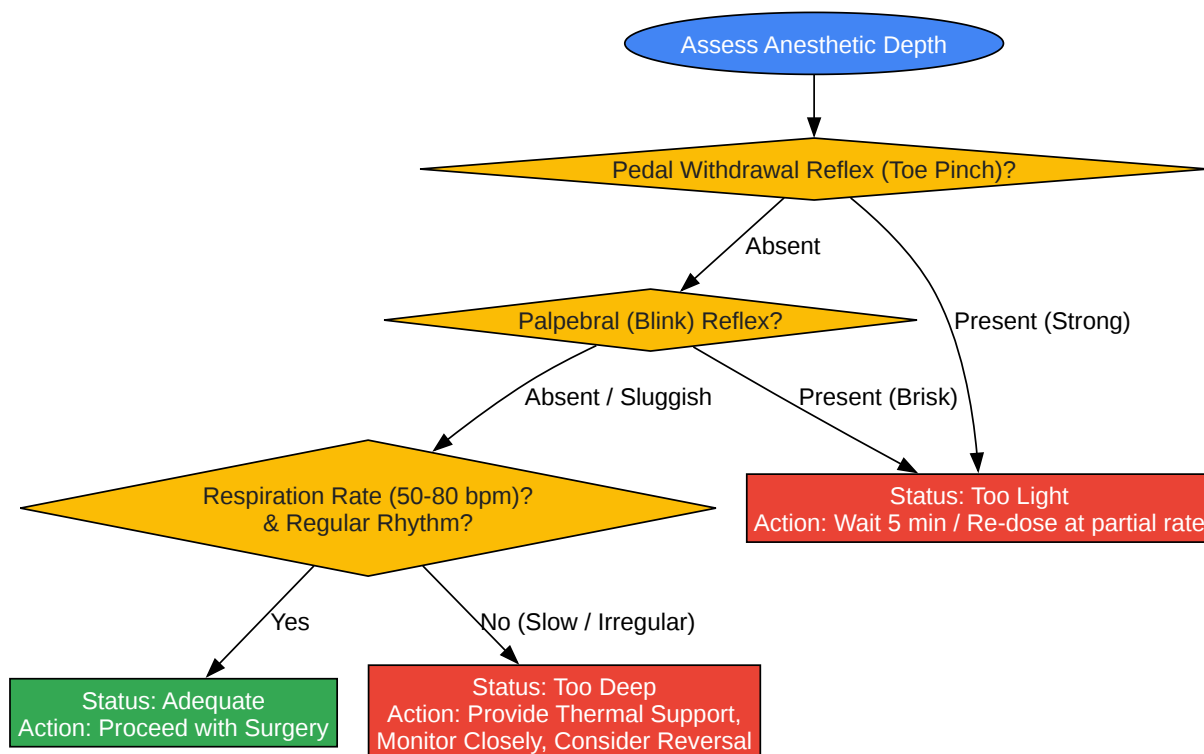
Visualizations



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Caption: Ketamine's primary mechanism of action as a non-competitive NMDA receptor antagonist.





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